A Comparative Guide to the Infrared Spectrum of 2-(4-nitrophenyl)pentanoic acid

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Compound of Interest

Compound Name:	*2-(4-nitrophenyl)pentanoic Acid*
CAS No.:	*110728-99-9*
Cat. No.:	*B2426672*

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This guide provides an in-depth analysis of the infrared (IR) spectrum of **2-(4-nitrophenyl)pentanoic acid**. Designed for researchers and professionals in drug development and chemical sciences, this document moves beyond simple peak identification. It offers a comparative interpretation, contrasting the spectrum with simpler, related molecules to provide a deeper understanding of how intramolecular electronic and steric effects manifest in vibrational spectroscopy.

The Principle: Unveiling Molecular Structure Through Vibrations

Infrared (IR) spectroscopy is a cornerstone technique for the identification of functional groups in organic molecules.[1] The principle is based on the absorption of specific frequencies of IR radiation, which correspond to the natural vibrational frequencies of the bonds within a molecule.[1] For a multifunctional molecule like **2-(4-nitrophenyl)pentanoic acid**, the resulting spectrum is a superposition of the vibrations of its constituent parts: a carboxylic acid, a nitro-substituted aromatic ring, and an aliphatic chain. By dissecting this composite spectrum and comparing it to reference molecules, we can confidently assign its key structural features.

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The analysis hinges on identifying characteristic group frequencies for vibrations such as the O-H and C=O stretches of the carboxylic acid, the asymmetric and symmetric N-O stretches of the nitro group, and the C-H and C=C vibrations of the substituted benzene ring.[2][3]

Workflow for Spectral Interpretation

A systematic approach is crucial for accurately interpreting a complex IR spectrum. The logical flow involves isolating and identifying the signature peaks of each functional group, comparing them to known ranges, and understanding the shifts caused by the molecular environment.

Figure 1: A systematic workflow for the acquisition and interpretation of the IR spectrum for **2-(4-nitrophenyl)pentanoic acid**.

Detailed Peak Analysis and Comparison

The IR spectrum of **2-(4-nitrophenyl)pentanoic acid** is best understood by dissecting it into contributions from its three primary structural motifs and comparing them against simpler molecules.

The Carboxylic Acid Moiety (-COOH)

The carboxylic acid functional group provides some of the most distinct peaks in an IR spectrum.

- O-H Stretch: Carboxylic acids typically display an extremely broad and strong absorption band for the O-H stretch, which can span from 3300 cm^{-1} down to 2500 cm^{-1}.[4][5][6] This significant broadening is a direct result of extensive intermolecular hydrogen bonding, which forms a stable dimeric structure.[4][7] This broad envelope will often obscure the sharper C-H stretching peaks from the aliphatic and aromatic portions of the molecule that appear in the 3100-2850 cm^{-1} region.[4][6]

- C=O (Carbonyl) Stretch: A very strong and sharp absorption corresponding to the carbonyl stretch is expected. For an aromatic carboxylic acid, conjugation of the carbonyl with the benzene ring weakens the C=O bond, shifting the peak to a lower wavenumber, typically in the 1710-1680 cm^{-1} range.[8] This is a shift from saturated carboxylic acids, which appear closer to 1730-1700 cm^{-1}.[8]

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- C-O Stretch: A medium intensity C-O stretching vibration is also characteristic, appearing in the 1320-1210 cm^{-1} region.[4][8]

Comparison with Pentanoic Acid: The IR spectrum of a simple aliphatic acid like pentanoic acid will also show the very broad O-H stretch and a strong C=O stretch.[9][10] However, its C=O stretch will be at a slightly higher frequency (around 1710 cm^{-1}) compared to **2-(4-nitrophenyl)pentanoic acid** due to the absence of conjugation.

The Aromatic Nitro Group (-NO_2)

The nitro group is highly polar, leading to some of the most intense absorptions in the spectrum.[11]

- Asymmetric N-O Stretch (ν_as): A very strong absorption band is found between 1550-1475 cm^{-1} for aromatic nitro compounds.[3][12][13] This peak arises from the two N-O bonds stretching out of phase. Its position is shifted to a slightly lower frequency compared to aliphatic nitro compounds due to conjugation with the aromatic ring.[12][14]

- Symmetric N-O Stretch (ν_s): Another strong band, corresponding to the in-phase stretching of the N-O bonds, appears in the 1360-1290 cm^{-1} range.[3][12][13]

The presence of these two distinct, strong bands is a highly reliable indicator of a nitro group.[11]

Comparison with Nitrobenzene: Nitrobenzene serves as an excellent reference. Its spectrum is dominated by the strong asymmetric (~1520 cm^{-1}) and symmetric (~1350 cm^{-1}) N-O stretching bands.[12][15] The positions of these peaks in **2-(4-nitrophenyl)pentanoic acid** will be very similar, confirming the presence of the nitrophenyl moiety.

The Para-Substituted Aromatic Ring

The benzene ring contributes several characteristic, though often less intense, peaks.

- Aromatic C-H Stretch: These appear as weaker, sharp peaks just above 3000 cm^{-1} (typically 3100-3000 cm^{-1}).[16] They are often seen as small shoulders on the side of the much broader carboxylic acid O-H band.

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- Aromatic C=C Stretches: Medium to weak absorptions from the stretching of C=C bonds within the aromatic ring occur in the 1600-1450 cm^{-1} region.[17] It's common to see two bands, one near 1600 cm^{-1} and another near 1500 cm^{-1}.

- C-H Out-of-Plane (OOP) Bending: The pattern of C-H bending vibrations in the 900-675 cm^{-1} region is highly diagnostic of the substitution pattern on the benzene ring.[16][17] For a para (1,4) disubstituted ring, a single strong absorption is expected in the 860-790 cm^{-1} range.[18][19] This peak is a key confirmation of the substituent's position.

Comparative Data Summary

The table below summarizes the expected IR absorption frequencies for **2-(4-nitrophenyl)pentanoic acid** and compares them with reference compounds.

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Vibrational Mode	2-(4-nitrophenyl)pentanoic acid (Expected, cm^{-1})	Pentanoic Acid (Reference, cm^{-1})	Nitrobenzene (Reference, cm^{-1})	Rationale for Shifts and Appearance
Carboxylic Acid O-H Stretch	3300 - 2500 (Very Broad, Strong)	3300 - 2500 (Very Broad, Strong)[4]	N/A	Characteristic of hydrogen-bonded carboxylic acid dimers.[4][6]
Aromatic C-H Stretch	3100 - 3000 (Weak, Sharp)	N/A	3100 - 3000 (Weak, Sharp)	Indicates C-H bonds on an sp^2 hybridized carbon (aromatic ring).[16]
Aliphatic C-H Stretch	2960 - 2850 (Medium, Sharp)	2960 - 2850 (Medium, Sharp)	N/A	From the pentanoic acid chain. Often obscured by the broad O-H.
Carboxylic Acid C=O Stretch	1710 - 1680 (Strong, Sharp)	~1710 (Strong, Sharp)	N/A	Conjugation with the aryl ring lowers the frequency vs. a saturated acid.[8]
Aromatic C=C Stretches	~1600, ~1500 (Medium-Weak)	N/A	~1600, ~1500 (Medium-Weak)	Skeletal vibrations of the benzene ring.
Nitro Asymmetric N-O Stretch	1550 - 1475 (Very Strong)	N/A	~1520 (Very Strong)[12]	Highly polar bond results in a very strong absorption.[11]

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Nitro Symmetric N-O Stretch	1360 - 1290 (Strong)	N/A	~1350 (Strong) [12]	The second key diagnostic peak for the nitro group.
Carboxylic Acid C-O Stretch	1320 - 1210 (Medium)	1320 - 1210 (Medium)[4]	N/A	Coupled with O-H in-plane bending.
Para-Substitution C-H Bend	860 - 790 (Strong)	N/A	N/A (Monosubstituted)	Strong out-of-plane bend confirms 1,4-disubstitution. [18][19]

Experimental Protocol: KBr Pellet Method for Solid Samples

To ensure the acquisition of a high-quality, reproducible spectrum, a standardized sample preparation method is essential. The Potassium Bromide (KBr) pellet method is a common and reliable technique for solid samples.

Objective: To prepare a solid sample of **2-(4-nitrophenyl)pentanoic acid** in a KBr matrix that is transparent to infrared radiation for analysis via transmission FT-IR spectroscopy.

Materials:

- **2-(4-nitrophenyl)pentanoic acid** (1-2 mg)
- Spectroscopy-grade Potassium Bromide (KBr), dried (100-200 mg)[20]
- Agate mortar and pestle
- Pellet-forming die
- Hydraulic press

Procedure:

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- Grinding: Add approximately 100-200 mg of dry KBr to an agate mortar. Grind it thoroughly for one minute to create a fine, consistent powder. This minimizes scattering of the IR beam. [21]
- Mixing: Add 1-2 mg of the **2-(4-nitrophenyl)pentanoic acid** sample to the KBr in the mortar. The sample-to-KBr ratio should be approximately 1:100.[20]
- Homogenization: Gently but thoroughly mix and grind the sample and KBr together for another 1-2 minutes until the mixture is homogenous. The goal is to reduce the sample's particle size to be smaller than the wavelength of the IR light to prevent scattering effects. [20]
- Loading the Die: Carefully transfer a portion of the powder mixture into the pellet die assembly. Distribute it evenly across the surface of the die's anvil.
- Pressing: Place the die into a hydraulic press. Apply pressure according to the manufacturer's instructions, typically around 8-10 tons, for 1-2 minutes.[20] This high pressure causes the KBr to fuse into a transparent disc.
- Pellet Retrieval: Carefully release the pressure and disassemble the die. The resulting pellet should be thin, transparent, or translucent.
- Analysis: Place the KBr pellet into the sample holder of the FT-IR spectrometer and acquire the spectrum.

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